

Application Notes and Protocols for Preparing MLN120B Stock Solution with DMSO

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Compound of Interest

Compound Name: MLN120B

Cat. No.: B7980660

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This document provides a detailed guide for the preparation, storage, and handling of a stock solution of **MLN120B** using dimethyl sulfoxide (DMSO) as the solvent. **MLN120B** is a potent and selective inhibitor of I κ B kinase β (IKK β), a key enzyme in the NF- κ B signaling pathway. Accurate preparation of the stock solution is critical for obtaining reliable and reproducible results in downstream applications such as cell-based assays and in vivo studies.

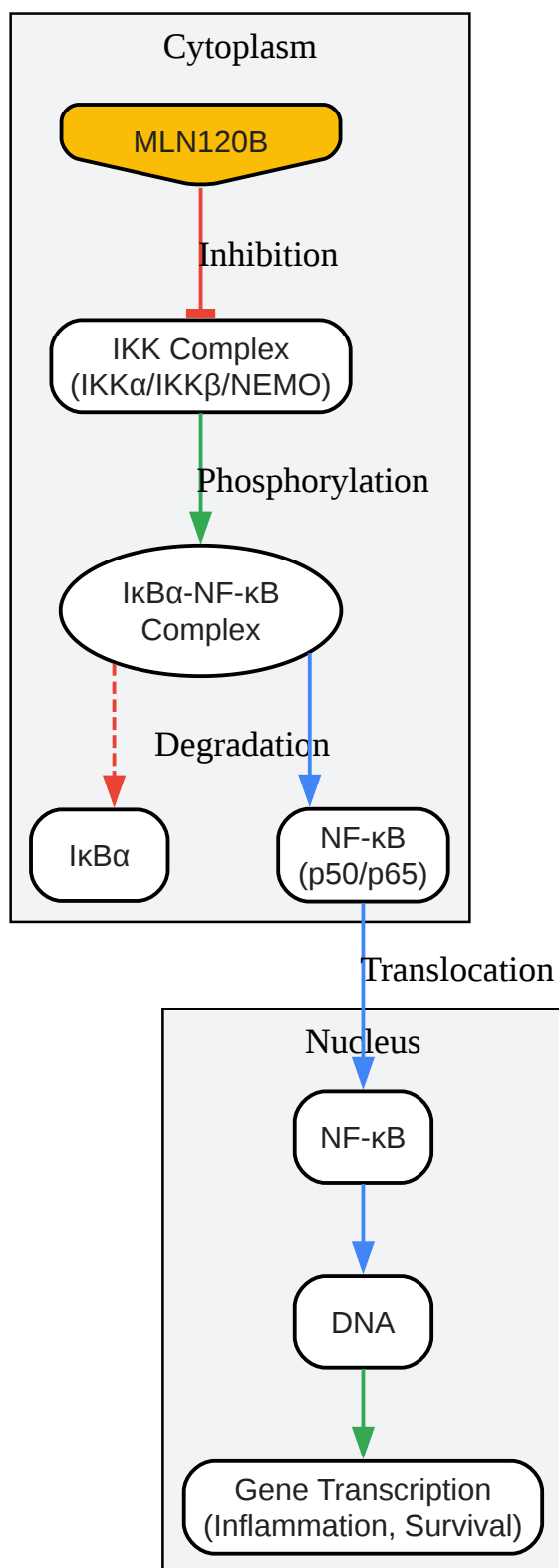
MLN120B Chemical and Physical Properties

A summary of the key quantitative data for **MLN120B** is presented in the table below. This information is essential for accurate calculations and solution preparation.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₅ ClN ₄ O ₂	[1][2]
Molecular Weight	366.80 g/mol	[1][2][3][4]
CAS Number	783348-36-7	[4][5]
Appearance	Solid	[1]
Purity	>99%	[1][3]
Solubility in DMSO	≥13.2 mg/mL; 73 mg/mL (199.01 mM)	[1][3]
Solubility in Ethanol	5 mg/mL (13.63 mM)	[4]
Solubility in Water	Insoluble	[3][4]
IC ₅₀ for IKKβ	45 nM - 60 nM	[3][4][5]

Mechanism of Action: Inhibition of the NF-κB Signaling Pathway

MLN120B is an ATP-competitive inhibitor of IKKβ, which plays a crucial role in the activation of the nuclear factor-kappa B (NF-κB) signaling pathway.[3][5] By inhibiting IKKβ, **MLN120B** prevents the phosphorylation and subsequent degradation of IκBα, the inhibitory protein bound to NF-κB. This action keeps NF-κB sequestered in the cytoplasm, preventing its translocation to the nucleus and the transcription of pro-inflammatory and pro-survival genes.[6][7]



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Figure 1: MLN120B inhibits the NF-κB signaling pathway.

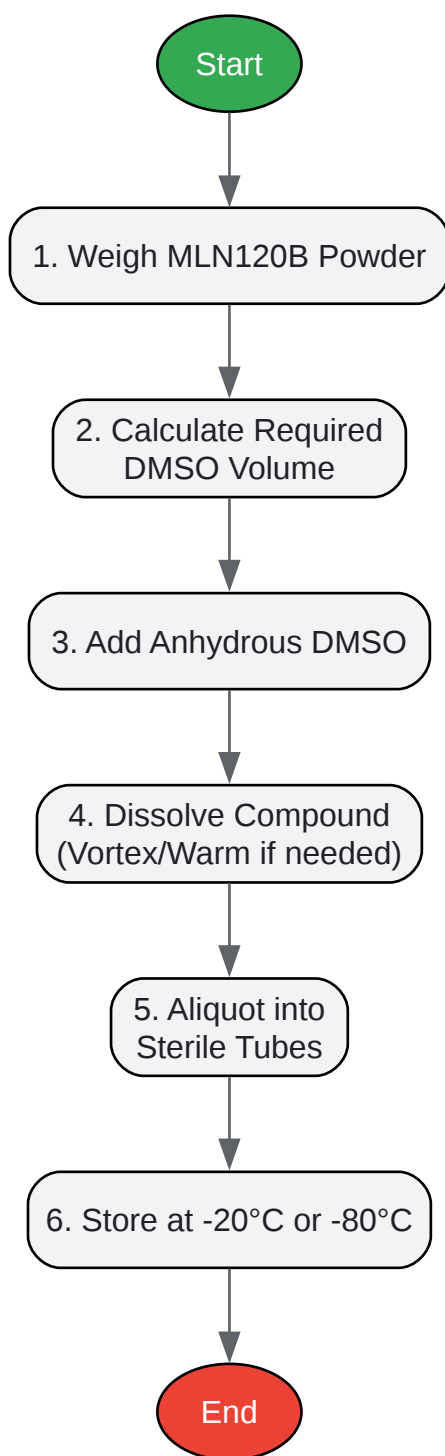
Experimental Protocol: Preparation of a 10 mM MLN120B Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **MLN120B** in DMSO. It is crucial to use high-purity, anhydrous DMSO to ensure the stability and solubility of the compound.^{[3][5]}

Materials:

- **MLN120B** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Workflow for Preparing **MLN120B** Stock Solution:



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Figure 2: Experimental workflow for stock solution preparation.

Procedure:

- Safety Precautions: Perform all steps in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh a precise amount of **MLN120B** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.668 mg of **MLN120B**.
- Calculating the Volume of DMSO:
 - Use the following formula to calculate the required volume of DMSO: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - For 3.668 mg of **MLN120B** to make a 10 mM solution: $\text{Volume (L)} = 0.003668 \text{ g} / (366.8 \text{ g/mol} * 0.01 \text{ mol/L}) = 0.001 \text{ L} = 1 \text{ mL}$
- Dissolving the Compound:
 - Add the calculated volume of anhydrous DMSO to the tube containing the **MLN120B** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[3\]](#)
 - Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).[\[3\]](#)

Application in Cell Culture

When using the **MLN120B** stock solution for cell culture experiments, it is important to dilute it to the desired final concentration in the culture medium immediately before use. The final concentration of DMSO in the culture medium should be kept low, typically below 0.1%, to avoid solvent-induced cytotoxicity.[8]

Example Dilution:

To prepare a 10 μ M working solution from a 10 mM stock solution:

- Perform a 1:1000 dilution.
- For 1 mL of final working solution, add 1 μ L of the 10 mM **MLN120B** stock solution to 999 μ L of cell culture medium.

Typical concentrations of **MLN120B** used in cell-based assays range from 1 μ M to 100 μ M.[4] However, the optimal concentration will depend on the specific cell line and experimental conditions and should be determined empirically through a dose-response experiment.

Disclaimer: **MLN120B** is for research use only and is not for human or veterinary use.[1] Always refer to the manufacturer's safety data sheet (SDS) for detailed safety information.

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